

# Application Notes and Protocols: 3-[3-(Trifluoromethyl)phenyl]propyl Methanesulfonate

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## Compound of Interest

Compound Name: 3-[3-(trifluoromethyl)phenyl]propyl  
methanesulfonate

Cat. No.: B601906

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## Introduction

**3-[3-(Trifluoromethyl)phenyl]propyl methanesulfonate** is a key chemical intermediate primarily utilized in the synthesis of Cinacalcet.[1] Cinacalcet is a calcimimetic agent that modulates the calcium-sensing receptor and is used in the treatment of secondary hyperparathyroidism in patients with chronic kidney disease and hypercalcemia in patients with parathyroid carcinoma.[2][3][4] These application notes provide an overview of the chemical properties of **3-[3-(trifluoromethyl)phenyl]propyl methanesulfonate** and its principal application as a synthetic intermediate.

## Chemical Properties

A summary of the key chemical properties of **3-[3-(trifluoromethyl)phenyl]propyl methanesulfonate** is provided in the table below.

Property	Value	Reference
CAS Number	21172-43-0	[1]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> F <sub>3</sub> O <sub>3</sub> S	[1]
Molecular Weight	282.28 g/mol	
Synonyms	Cinacalcet Mesylate Analog, Cinacalcet USP Related Compound A, Methanesulfonic acid 3-(3- trifluoromethylphenyl)propyl ester	
Storage Temperature	+4°C	[1]

## Application: Intermediate in Cinacalcet Synthesis

The primary application of **3-[3-(trifluoromethyl)phenyl]propyl methanesulfonate** is as a crucial intermediate in the manufacturing of the active pharmaceutical ingredient (API) Cinacalcet.[1][2] It serves as a precursor that is reacted with (R)-1-(1-naphthyl)ethylamine to form Cinacalcet.

## Synthetic Pathway Overview

The synthesis of Cinacalcet from **3-[3-(trifluoromethyl)phenyl]propyl methanesulfonate** is a key step in the overall manufacturing process. The methanesulfonate group serves as a good leaving group, facilitating the nucleophilic substitution by the amine group of (R)-1-(1-naphthyl)ethylamine.

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## References

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